

N-(3-hydroxypropyl)acetamide: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(3-hydroxypropyl)acetamide

Cat. No.: B076491

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(3-hydroxypropyl)acetamide (CAS No. 10601-73-7) is a chemical compound belonging to the amide family. This document provides a detailed technical guide on its known properties, synthesis, and safety information, compiled from various chemical data sources. Due to the limited publicly available information on the biological activity of this specific compound, this guide focuses on its chemical and physical characteristics and provides a generalized experimental workflow for its synthesis. All quantitative data has been aggregated and is presented in standardized tables.

Chemical and Physical Properties

N-(3-hydroxypropyl)acetamide is a solid at room temperature.^[1] Its core structure consists of an acetamide group linked to a propanol moiety. The following tables summarize the key identifiers and physicochemical properties of the compound.

Table 1: Compound Identifiers

Identifier	Value	Source
CAS Number	10601-73-7	Chemchart, Sigma-Aldrich
Molecular Formula	C ₅ H ₁₁ NO ₂	Sigma-Aldrich
Molecular Weight	117.15 g/mol	Sigma-Aldrich
IUPAC Name	N-(3-hydroxypropyl)acetamide	Chemchart
Canonical SMILES	CC(=O)NCCCO	Chemchart[2]
InChI Key	LEICDYOVJNQLTN-UHFFFAOYSA-N	Chemchart[2]
PubChem Substance ID	329819271	Sigma-Aldrich
MDL Number	MFCD00178451	Sigma-Aldrich

Table 2: Estimated Physicochemical Properties

The following data are estimated properties sourced from chemical databases. Experimental validation is recommended.

Property	Value	Unit	Source
Boiling Point	220.67	°C	EPA T.E.S.T.[2]
Melting Point	80.05	°C	EPI Suite[2]
Density	1.03	g/cm ³	EPA T.E.S.T.[2]
Flash Point	143.49	°C	EPA T.E.S.T.[2]
Water Solubility	1,000,000	mg/L	EPI Suite[2]

Synthesis of N-(3-hydroxypropyl)acetamide

While a specific, peer-reviewed synthesis protocol for **N-(3-hydroxypropyl)acetamide** is not readily available in the searched literature, a standard method for its preparation involves the N-acetylation of 3-amino-1-propanol. This can be achieved through the reaction of 3-amino-1-propanol with an acetylating agent such as acetic anhydride or acetyl chloride.

General Experimental Protocol: N-acetylation of 3-amino-1-propanol

This protocol is a generalized procedure and may require optimization.

Materials:

- 3-amino-1-propanol
- Acetic anhydride
- An appropriate solvent (e.g., dichloromethane, ethyl acetate, or a polar aprotic solvent)
- A base (e.g., triethylamine or pyridine, if using acetyl chloride)
- Deionized water
- Brine solution
- Anhydrous magnesium or sodium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate/hexane mixture)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve 3-amino-1-propanol in the chosen solvent. Cool the mixture in an ice bath.
- **Addition of Acetylating Agent:** Slowly add acetic anhydride (1.0 to 1.2 equivalents) dropwise to the cooled solution while stirring. If using acetyl chloride, a non-nucleophilic base (1.1 equivalents) should be added to neutralize the HCl byproduct.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 2-12 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).

- **Work-up:** Upon completion, quench the reaction by adding deionized water. If an organic solvent was used, separate the organic layer. Wash the organic layer sequentially with a saturated solution of sodium bicarbonate, water, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude **N-(3-hydroxypropyl)acetamide** by silica gel column chromatography, eluting with a suitable solvent system (e.g., a gradient of ethyl acetate in hexane) to yield the pure product.
- **Characterization:** Confirm the structure and purity of the final product using analytical techniques such as NMR spectroscopy (^1H and ^{13}C), mass spectrometry, and IR spectroscopy.

Biological Activity and Signaling Pathways

As of the date of this document, no specific biological activities, pharmacological effects, or signaling pathway involvements for **N-(3-hydroxypropyl)acetamide** have been reported in the reviewed scientific literature. Research on various other acetamide derivatives has shown a wide range of biological effects, including antioxidant and anti-inflammatory properties.[3] However, such activities cannot be extrapolated to **N-(3-hydroxypropyl)acetamide** without direct experimental evidence.

Safety and Handling

Based on available safety data, **N-(3-hydroxypropyl)acetamide** is considered hazardous.

Table 3: GHS Hazard Statements

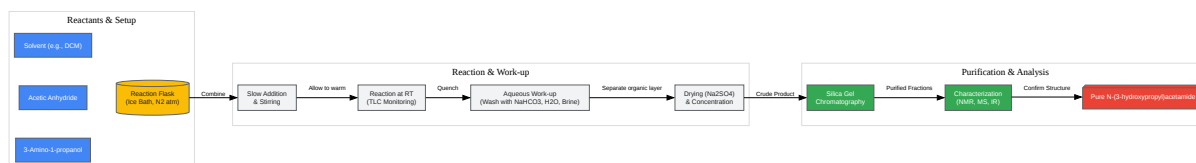
Hazard Code	Description
H302	Harmful if swallowed.
H312	Harmful in contact with skin.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H332	Harmful if inhaled.
H335	May cause respiratory irritation.

Handling Recommendations:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a dry and well-ventilated place.

Visualized Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **N-(3-hydroxypropyl)acetamide** as described in the experimental protocol.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **N-(3-hydroxypropyl)acetamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. N-(3-hydroxypropyl)acetamide (10601-73-7) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 3. Acetamide Derivatives with Antioxidant Activity and Potential Anti-Inflammatory Activity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-(3-hydroxypropyl)acetamide: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076491#n-3-hydroxypropyl-acetamide-pubchem-entry-and-data\]](https://www.benchchem.com/product/b076491#n-3-hydroxypropyl-acetamide-pubchem-entry-and-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com